

An In-depth Technical Guide to Tetramethylammonium Triiodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetramethylammonium triiodide

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This document provides core technical specifications for **tetramethylammonium triiodide**, a quaternary ammonium polyhalide compound. It is utilized in various applications, including as a reagent in organic synthesis.^[1]

Core Molecular Data

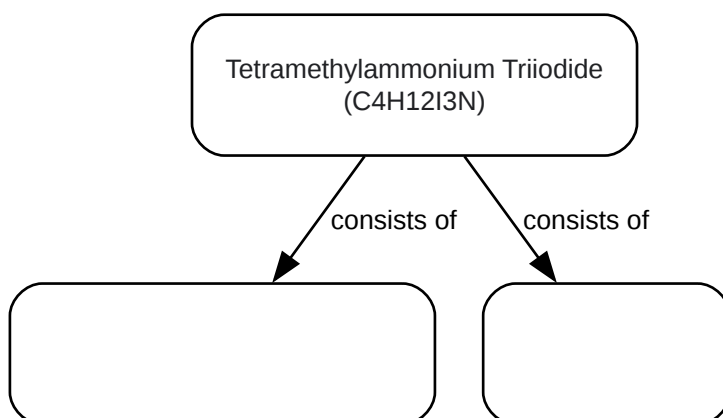
The fundamental molecular properties of **tetramethylammonium triiodide** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Source
Molecular Formula	C ₄ H ₁₂ I ₃ N	^[1] ^[2] ^[3] ^[4]
Molecular Weight	454.86 g/mol	^[1] ^[3] ^[4]
IUPAC Name	tetramethylazanium;triiodide	^[1] ^[3]
CAS Registry Number	4337-68-2	^[1] ^[2] ^[3]

Structural Composition

Tetramethylammonium triiodide is an ionic compound. It is composed of a positively charged tetramethylammonium cation and a negatively charged triiodide anion.^[2] The structural

relationship is visualized below.



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Ionic components of **Tetramethylammonium Triiodide**.

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References

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